

# An In-Depth Technical Guide to Methyl 3-(3-nitrophenoxy)benzoate

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## Compound of Interest

**Compound Name:** Methyl 3-(3-nitrophenoxy)benzoate

**Cat. No.:** B8683967

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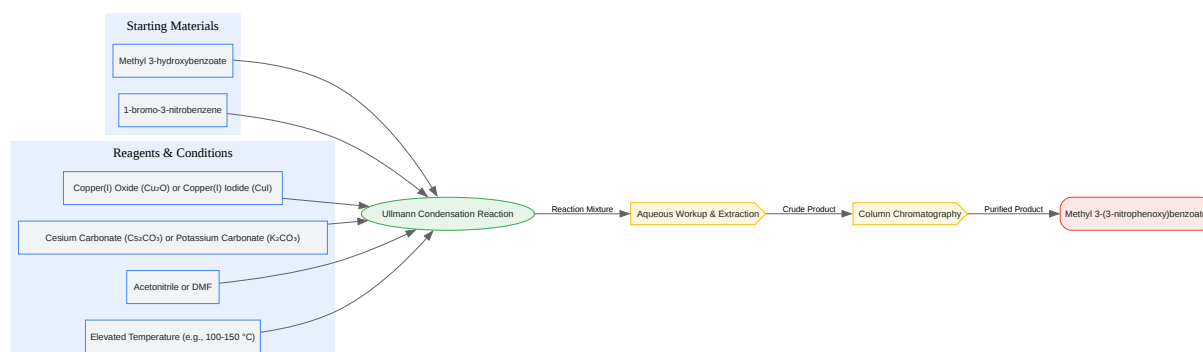
This guide provides a comprehensive overview of **Methyl 3-(3-nitrophenoxy)benzoate**, including its fundamental chemical properties, a proposed synthetic pathway based on established methodologies, and critical safety considerations. As a specialized diaryl ether, this compound holds potential for applications in medicinal chemistry and materials science, warranting a detailed examination for professionals in the field.

## Core Molecular Profile

**Methyl 3-(3-nitrophenoxy)benzoate** is an organic compound characterized by a diaryl ether linkage, a nitro functional group, and a methyl ester. These features contribute to its potential as a versatile chemical intermediate.

Property	Value	Source
Chemical Formula	C <sub>14</sub> H <sub>11</sub> NO <sub>5</sub>	[1][2]
Molecular Weight	273.25 g/mol	[1][2]
InChI Key	NXSBKTSQQLWANJ- UHFFFAOYSA-N	[1][2]

A precise determination of physicochemical properties such as melting point, boiling point, and solubility is pending experimental validation, as specific data for this compound is not widely available in published literature.



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Caption: Proposed workflow for the synthesis of **Methyl 3-(3-nitrophenoxy)benzoate**.

## Rationale for Method Selection

- **Efficiency:** Modern modifications of the Ullmann condensation, often employing ligands, can proceed under milder conditions with high yields. [3][4]\*
- **Cost-Effectiveness:** Copper catalysts are significantly more economical than palladium catalysts, which are often used in alternative methods like the Buchwald-Hartwig amination. [3]\*
- **Versatility:** The Ullmann reaction is tolerant of a wide range of functional groups, making it a reliable choice for the synthesis of complex molecules.

## Detailed Experimental Protocol (Proposed)

- **Reaction Setup:** To a dry, three-necked round-bottom flask equipped with a reflux condenser, magnetic stirrer, and nitrogen inlet, add methyl 3-hydroxybenzoate (1.0 eq.), 1-bromo-3-nitrobenzene (1.1 eq.), copper(I) iodide (0.1 eq.), and cesium carbonate (2.0 eq.).
- **Solvent Addition:** Add anhydrous dimethylformamide (DMF) to the flask to achieve a suitable concentration (e.g., 0.5 M).
- **Inert Atmosphere:** Purge the flask with nitrogen for 10-15 minutes to ensure an inert atmosphere.
- **Heating:** Heat the reaction mixture to 120-140°C with vigorous stirring.
- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Dilute with ethyl acetate and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the pure **Methyl 3-(3-nitrophenoxy)benzoate**.

## Potential Applications and Research Directions

While specific applications for **Methyl 3-(3-nitrophenoxy)benzoate** are not extensively documented, its chemical structure suggests several areas of potential utility:

- **Pharmaceutical Intermediate:** The diaryl ether motif is present in a number of biologically active compounds. The nitro group can be readily reduced to an amine, which can then be further functionalized to create a library of compounds for drug discovery screening. [5]\*
- **Materials Science:** Aromatic nitro compounds can be used as precursors for polymers and other advanced materials. The presence of the ester and ether linkages could impart unique properties to such materials.
- **Agrochemicals:** The nitroaromatic scaffold is found in some herbicides and pesticides. [5]

## Safety and Handling

No specific safety data sheet (SDS) is currently available for **Methyl 3-(3-nitrophenoxy)benzoate**. However, based on the functional groups present and the nature of related compounds, the following precautions should be taken. It is imperative to handle this compound with care in a well-ventilated fume hood.

### General Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. [6]\*
- **Ventilation:** Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or vapors. \*
- **Contact Avoidance:** Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water. \*
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. [7][8]

### First Aid Measures:

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention. \*
- **Skin Contact:** In case of skin contact, wash off with soap and plenty of water. \*
- **Eye Contact:** In case of eye contact, rinse cautiously with water for several minutes. [7]\*
- **Ingestion:** If swallowed, rinse mouth with water and seek immediate medical advice. [7]

## Conclusion

**Methyl 3-(3-nitrophenoxy)benzoate** is a compound with significant potential as a building block in organic synthesis, particularly in the fields of drug discovery and materials science. While specific data on this molecule is limited, established synthetic methods like the Ullmann condensation provide a clear and efficient pathway for its preparation. Adherence to stringent safety protocols is essential when handling this and related chemical entities. Further research into the properties and applications of **Methyl 3-(3-nitrophenoxy)benzoate** is warranted to fully explore its scientific and commercial potential.

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## Sources

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